

A Comprehensive Technical Guide to the Physical Properties of Difluoromethanesulfonyl Chloride

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Compound of Interest

Compound Name: *Difluoromethanesulfonyl chloride*

Cat. No.: *B074772*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Difluoromethanesulfonyl chloride (CAS No. 1512-30-7), a specialized fluorinated compound, is a versatile reagent in modern chemical synthesis.^[1] With the molecular formula CHClF₂O₂S, it plays a crucial role as a reactant in the synthesis of various compounds, including ketoconazole sulfonamide analogs with antifungal properties.^{[2][3]} Its unique structure, incorporating fluorine, chlorine, and sulfur, makes it a valuable building block in the pharmaceutical and material science industries.^[1] This guide provides an in-depth overview of its core physical properties, compiled from various sources to assist researchers and drug development professionals in its effective application and handling.

Chemical Structure

The molecular structure of **difluoromethanesulfonyl chloride** is fundamental to understanding its reactivity and physical characteristics.

Caption: 2D chemical structure of **difluoromethanesulfonyl chloride**.

Core Physical Properties

The following table summarizes the key physical properties of **difluoromethanesulfonyl chloride**, providing a consolidated reference for laboratory and industrial applications.

Property	Value	Notes
Molecular Formula	CHClF ₂ O ₂ S	[1][3][4][5][6][7][8][9][10]
Molecular Weight	150.53 g/mol	[1][5][8][9]
Appearance	Clear, almost colorless to light yellow liquid	[2][9][11]
Boiling Point	84.7 °C at 760 mmHg	[1][4][6][7]
95-99 °C	[2][3][5]	
Density	1.696 g/cm ³	[1][2][3][4][5][6][7]
1.5 to 1.7 g/ml	[11]	
Flash Point	5 °C	[1][2][3][4][5][6][7]
Vapor Pressure	79.9 mmHg at 25°C	[1][5][6][7]
Refractive Index	1.379	[1][5][6][7]
Solubility	Sparingly soluble in Chloroform, slightly soluble in Ethyl Acetate.	[2][3][9]
Stability	Extremely moisture sensitive.	[2][3][9]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **difluoromethanesulfonyl chloride** are not readily available in the public domain. However, standard methodologies for determining these properties for liquid chemicals are well-established and would be applicable. These include:

- Boiling Point: Determined by distillation at atmospheric pressure (e.g., using ASTM D1078) or under reduced pressure, with the temperature of the vapor-liquid equilibrium being recorded.

- Density: Measured using a pycnometer, hydrometer, or a digital density meter at a specified temperature.
- Flash Point: Typically determined using a closed-cup method (e.g., Pensky-Martens or Cleveland open-cup) where the liquid is heated and the temperature at which the vapors ignite with a small flame is recorded.
- Vapor Pressure: Can be measured using a static or dynamic method, such as an isoteniscopic or by the boiling-point method at different pressures.
- Refractive Index: Measured using a refractometer, typically an Abbé refractometer, at a specified temperature and wavelength (usually the sodium D-line).

Safety and Handling

Difluoromethanesulfonyl chloride is a reactive and hazardous compound that requires careful handling.^[1] It is classified as a flammable liquid and is corrosive, causing severe skin burns and eye damage.^{[8][9]} Due to its low flash point and high vapor pressure, it is volatile and should be handled in a well-ventilated area, preferably a fume hood.^[1] Appropriate personal protective equipment, including chemical-resistant gloves, safety goggles, and a lab coat, should be worn at all times. It is extremely sensitive to moisture and should be stored in a tightly sealed container in a cool, dry place.^{[2][3][9]}

Applications in Research and Development

Difluoromethanesulfonyl chloride serves as a key intermediate in the synthesis of novel compounds, particularly in the pharmaceutical industry.^{[1][12]} Its ability to introduce the difluoromethylsulfonyl group into molecules can enhance their biological activity and metabolic stability.^[12] This makes it a valuable tool for medicinal chemists in the design and synthesis of new drug candidates.^[1] Beyond pharmaceuticals, it is also utilized in the development of advanced materials and agrochemicals.^[1]

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